Technical Guide: Reactivity & Functionalization of Methyl 2-methylfuran-3-carboxylate

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Compound of Interest	
Compound Name:	*Methyl 2-methylfuran-3-carboxylate*
CAS No.:	*6141-58-8*
Cat. No.:	*B3022282*

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CAS: 6141-57-7 | Formula: C

H

O

| MW: 140.14 g/mol Classification: Trisubstituted Furan / "Push-Pull" Heterocycle

Executive Summary: The "Push-Pull" Electronic Conflict

Methyl 2-methylfuran-3-carboxylate represents a unique class of furan derivatives where the aromatic ring is simultaneously subjected to opposing electronic forces. Unlike the simpler Methyl 2-furoate (electron-deficient ring) or 2-Methylfuran (electron-rich ring), this compound features a "push-pull" system:

- C2-Methyl Group (Push): An electron-donating group (EDG) that activates the ring via hyperconjugation and inductive effects (+I).

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- C3-Carboxylate Group (Pull): An electron-withdrawing group (EWG) that deactivates the ring via resonance (-M) and induction (-I).

This electronic tension creates a highly specific regioselectivity profile that differs significantly from its isomers, making it a valuable scaffold for selective drug functionalization.

Comparative Reactivity Matrix

Feature	Methyl 2-methylfuran-3-carboxylate	Methyl 2-furoate	Methyl 3-furoate
Primary EAS Site	C5 (Alpha)	C5 (Alpha)	C2 (Alpha)
EAS Reactivity	Moderate (Activated by Me, Deactivated by Ester)	Low (Deactivated)	Moderate
Diels-Alder (Diene)	Low (Steric hindrance + Aromaticity)	Very Low	Moderate
Side-Chain Reactivity	High (Benzylic-like bromination at C2-Me)	N/A	N/A

Electrophilic Aromatic Substitution (EAS): The C5 Gateway

Mechanism & Regioselectivity

In furan chemistry, electrophilic attack generally favors the

-positions (C2/C5) over

-positions (C3/C4) due to the greater stability of the resulting sigma complex.

- For **Methyl 2-methylfuran-3-carboxylate**:
  - C2: Blocked by the methyl group.
  - C3: Blocked by the ester group.

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- C4: Deactivated by the adjacent ester (ortho-like) and sterically crowded.
- C5: The only open

  -position. It is electronically reinforced by the C2-methyl group (para-directing) and the C3-ester (meta-directing).

Conclusion: The compound exhibits high regioselectivity for C5 substitution.

Experimental Protocol: C5-Bromination (Ionic Conditions)

WARNING: Radical conditions (NBS/AIBN) will brominate the methyl group (see Section 4).

Objective: Synthesis of Methyl 5-bromo-2-methylfuran-3-carboxylate.

- Reagents: Substrate (1.0 equiv),

  -Bromosuccinimide (NBS, 1.05 equiv), Acetonitrile (ACN) or DMF.
- Setup: Flame-dried round-bottom flask, inert atmosphere (Ar/N

).
- Procedure:
  - Dissolve **Methyl 2-methylfuran-3-carboxylate** in ACN (0.1 M).
  - Cool to 0 °C to suppress radical side-reactions.
  - Add NBS portion-wise over 15 minutes.
  - Stir at room temperature for 2–4 hours. Monitor by TLC (Hexane/EtOAc 8:2).[1]
- Workup: Quench with saturated Na

  S

  O

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(aq). Extract with EtOAc. Wash with brine. Dry over MgSO

.

- Purification: Silica gel chromatography.

> *Scientist's Note: Unlike Methyl 2-furoate, which requires forcing conditions (Br*
>
> /FeBr
>
>) due to strong deactivation, the 2-methyl group in this substrate sufficiently activates C5 to allow the use of milder reagents like NBS.

Diels-Alder Cycloaddition: Overcoming Aromaticity

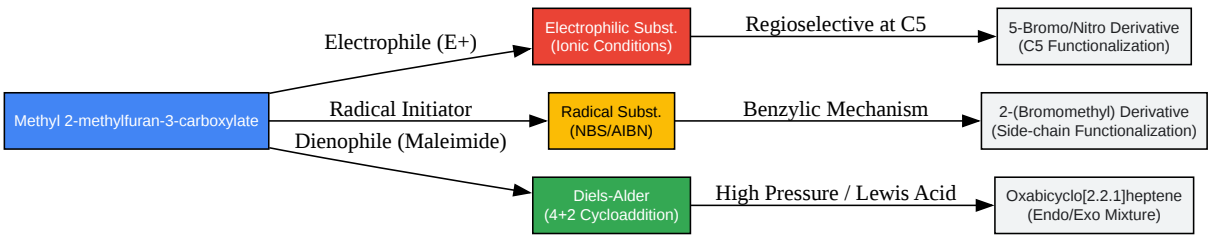
Furan esters are notoriously poor dienes because the ester group lowers the HOMO energy, widening the HOMO

–LUMO

gap. However, the 2-methyl group raises the HOMO energy slightly, making this compound more reactive than Methyl 2-furoate, though less reactive than Methyl 3-furoate.

Reaction Pathway Visualization

The following diagram illustrates the competing pathways for functionalization.



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Caption: Divergent reactivity pathways controlled by reaction conditions. Note the distinct switch between C5-ring substitution and methyl-group functionalization.

Protocol: High-Pressure Diels-Alder

Standard thermal conditions often fail or result in retro-Diels-Alder fragmentation.

- Dienophile:

  -Methylmaleimide (highly reactive).

- Catalyst: AlCl

  (10 mol%) or High Pressure (15 kbar).

- Solvent: DCM (Lewis Acid route) or Ether (High Pressure).

- Outcome: Expect a mixture of exo and endo isomers. The exo adduct is often thermodynamically preferred in furan systems due to reversibility.

The "Benzylic" Trap: Radical Bromination

A critical distinction for researchers is the reactivity of the C2-methyl group. Under radical conditions, the furan ring mimics a benzene ring, and the methyl group behaves like a benzylic position.

- Reagent: NBS + AIBN (Catalytic) + CCl

  /PhCF

  (Reflux).

- Product:Methyl 2-(bromomethyl)furan-3-carboxylate.[2]

- Utility: This bromide is a potent electrophile, allowing for the attachment of nucleophiles (amines, thiols) to the C2 position, effectively extending the carbon chain.

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C-H Activation: The Modern Approach

For drug discovery, Palladium-catalyzed C-H activation is superior to classical halogenation.

Target: C5-Arylation. Protocol (Fujiwara-Moritani type):

- Catalyst: Pd(OAc)

  (5–10 mol%).
- Oxidant: Ag

  CO

  (2.0 equiv) or Cu(OAc)

  .
- Coupling Partner: Aryl Iodide or Boronic Acid.
- Additives: Pivalic acid (30 mol%) often acts as a proton shuttle (CMD mechanism).
- Conditions: 100–120 °C in DMF/DMSO.

Mechanism: The carboxylate group at C3 does not act as a directing group (DG) for C2 because C2 is blocked. Instead, the reaction proceeds via electrophilic palladation at the most electron-rich open site: C5.

References

- Keay, B. A. (2005). Regioselectivity in the Lithiation of 3-Furoic Acid Derivatives. Chemical Reviews. Link (General furan lithiation rules).
- Goumont, R., et al. (2005). Substrate and positional selectivity in electrophilic substitution reactions in pyrrole, furan, thiophene. Russian Chemical Bulletin. Link (Quantitative data on furan regioselectivity).
- Gandini, A., et al. (2021). Furoic acid and derivatives as atypical dienes in Diels–Alder reactions. Green Chemistry. Link (Diels-Alder reactivity of electron-poor furans).

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- Li, X., et al. (2012). Palladium-Catalyzed C-H Arylation of Furans. Journal of Organic Chemistry. Link (Protocols for C5 arylation).

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Sources

- 1. Methyl 5-(2-Fluoro-4-nitrophenyl)furan-2-carboxylate [mdpi.com]
- 2. Methyl 2-(bromomethyl)furan-3-carboxylate | CAS 53020-08-9 | SCBT - Santa Cruz Biotechnology [scbt.com]
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